

Technical Guide: 4,7-Dimethyloctan-4-ol as a Chemical Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4,7-Dimethyloctan-4-ol

CAS No.: 19781-13-6

Cat. No.: B008989

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Executive Summary

4,7-Dimethyloctan-4-ol (CAS: 19781-13-6) is a saturated, tertiary aliphatic alcohol.^{[1][2][3][4][5]} Structurally homologous to the widely used fragrance material Tetrahydrolinalool (3,7-Dimethyloctan-3-ol), this molecule is distinguished by the extension of the alkyl chain from an ethyl to a propyl group at the quaternary carbon.^[1]

As a chemical intermediate, it occupies a critical niche in organic synthesis and fine chemical manufacturing.^[1] Its tertiary hydroxyl group provides exceptional stability against oxidation, making it an ideal scaffold for generating stable esters or as a non-reactive diluent in oxidative environments.^[1] However, this same steric hindrance presents specific challenges in derivatization, requiring specialized protocols for esterification and dehydration.^[1]

This guide details the physicochemical profile of **4,7-Dimethyloctan-4-ol**, outlines its synthesis via Grignard chemistry, and provides validated protocols for its downstream conversion into high-value esters and alkene intermediates.^[1]

Chemical Profile & Physicochemical Properties[1][2][5][6][7][8]

The molecule functions as a "sterically hindered" lipophilic alcohol.[1] Its resistance to oxidation allows it to persist in environments where primary or secondary alcohols would degrade to aldehydes or ketones.[1]

Property	Value	Notes
IUPAC Name	4,7-Dimethyloctan-4-ol	
CAS Number	19781-13-6	
Molecular Formula	C ₁₀ H ₂₂ O	
Molecular Weight	158.28 g/mol	
Appearance	Colorless, viscous liquid	
Odor Profile	Floral, fresh, slightly woody/citrus	Similar to Tetrahydrolinalool but with lower volatility.[1][2][6]
Boiling Point	194–195 °C (at 760 mmHg)	High boiling point makes it a good fixative.[1]
LogP (o/w)	~3.48	Highly lipophilic; excellent organic solubility.[1]
Flash Point	~82.5 °C	Class IIIA Combustible Liquid. [1]
Reactivity	Tertiary Alcohol	Resistant to oxidation; prone to acid-catalyzed dehydration.[1]

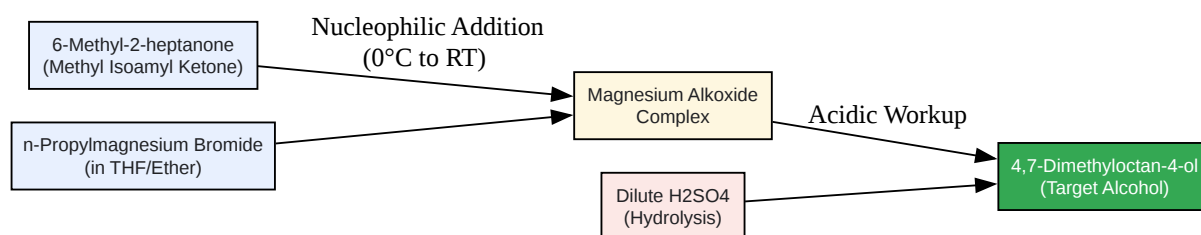
Synthesis Architecture (Upstream Production)

To utilize **4,7-Dimethyloctan-4-ol** as an intermediate, one must often synthesize it de novo or purify it from industrial feedstocks.[1] The most robust laboratory-scale synthesis involves the Grignard addition of propylmagnesium bromide to 6-methyl-2-heptanone (Methyl Isoamyl Ketone).[1]

Reaction Logic

The reaction exploits the nucleophilic attack of the propyl carbanion on the ketone carbonyl.[1]

The steric bulk of the isoamyl group in the ketone directs the addition but does not prevent it.[1]



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Figure 1: Grignard synthesis pathway for **4,7-Dimethyloctan-4-ol** from Methyl Isoamyl Ketone.

[1][5][7][6][8]

Application Protocols (Downstream Processing)

The utility of **4,7-Dimethyloctan-4-ol** lies in its conversion to esters (fragrance ingredients) or alkenes (via dehydration).[1]

Protocol A: High-Yield Esterification (The "Hindered" Challenge)

Objective: Synthesize 4,7-Dimethyloctan-4-yl Acetate. Challenge: Tertiary alcohols react poorly with carboxylic acids under standard Fischer esterification conditions due to steric hindrance and the risk of elimination (dehydration).[1] Solution: Use of Acetic Anhydride with a hyper-nucleophilic catalyst (DMAP).[1]

Materials

- Substrate: **4,7-Dimethyloctan-4-ol** (1.0 eq)
- Reagent: Acetic Anhydride (2.0 eq)[1]
- Catalyst: 4-Dimethylaminopyridine (DMAP) (0.05 eq)[1]

- Base: Triethylamine (1.5 eq) to scavenge acid.
- Solvent: Dichloromethane (DCM) (Anhydrous).[1]

Step-by-Step Methodology

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Solvation: Dissolve **4,7-Dimethyloctan-4-ol** (15.8 g, 100 mmol) in 100 mL anhydrous DCM.
- Base Addition: Add Triethylamine (21 mL, 150 mmol) and DMAP (0.61 g, 5 mmol). Cool the mixture to 0°C in an ice bath.
- Acetylation: Add Acetic Anhydride (19 mL, 200 mmol) dropwise over 20 minutes.
 - Note: The reaction is exothermic.[1] Maintain temperature < 10°C during addition to prevent elimination side-reactions.[1]
- Reflux: Allow the mixture to warm to room temperature, then reflux gently (40°C) for 6–12 hours. Monitor via TLC (Hexane:EtOAc 9:1) or GC-FID.[1]
- Quench: Cool to RT. Pour reaction mixture into 100 mL ice-cold saturated NaHCO₃ solution. Stir vigorously for 30 minutes to hydrolyze excess anhydride.
- Extraction: Separate phases. Extract aqueous layer with DCM (2 x 50 mL).[1]
- Purification: Wash combined organics with 1M HCl (to remove amines), then Brine. Dry over MgSO₄. [1]
- Isolation: Concentrate in vacuo. Purify via vacuum distillation (approx. 90-95°C @ 5 mmHg) to obtain the ester.[1]

Protocol B: Controlled Dehydration to Isomeric Alkenes

Objective: Convert the alcohol into 4,7-dimethyl-3-octene and 4,7-dimethyl-4-octene. Utility: These alkenes serve as intermediates for epoxidation or hydroformylation.[1]

Materials

- Substrate: **4,7-Dimethyloctan-4-ol**[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[6\]](#)[\[10\]](#)
- Catalyst: p-Toluenesulfonic acid (pTSA) (1-2 mol%)[\[1\]](#)
- Solvent: Toluene (for azeotropic removal of water)[\[1\]](#)

Methodology

- Setup: Equip a flask with a Dean-Stark trap and reflux condenser.
- Reaction: Dissolve alcohol in Toluene. Add pTSA.[\[1\]](#)
- Dehydration: Reflux vigorously.[\[1\]](#) Water will collect in the trap.[\[1\]](#)
- Endpoint: Reaction is complete when theoretical water volume is collected (approx. 1.8 mL per 15.8 g alcohol).[\[1\]](#)
- Workup: Wash toluene layer with NaHCO₃ to neutralize acid.[\[1\]](#) Distill the resulting alkene mixture.
 - Note: The product will be a mixture of Zaitsev (more substituted) and Hofmann (less substituted) isomers, heavily favoring the trisubstituted alkene (4-octene derivative).[\[1\]](#)

Analytical Characterization (QC Standards)

To validate the purity of **4,7-Dimethyloctan-4-ol** as an intermediate, use the following GC-MS parameters.

Instrument: Agilent 7890B / 5977B MSD (or equivalent). Column: HP-5MS (30m x 0.25mm x 0.25μm).[\[1\]](#)

Parameter	Setting
Inlet Temp	250 °C (Split 50:1)
Carrier Gas	Helium @ 1.0 mL/min
Oven Program	60°C (hold 1 min) → 10°C/min → 240°C (hold 5 min)
MS Source	230 °C
Key Fragments (m/z)	143 (M-15, Loss of Methyl), 115 (Loss of Propyl), 71 (Isoamyl fragment), 43 (Base peak). [1]

Note on Mass Spec: Tertiary alcohols often do not show a strong Molecular Ion (M⁺) due to rapid loss of water or alkyl groups.[\[1\]](#) Look for [M-18] (Dehydration) or alpha-cleavage fragments.[\[1\]](#)

Safety & Handling (SDS Summary)

Hazard Classification:

- Skin Irritation: Category 2 (H315)[\[1\]](#)[\[10\]](#)
- Eye Irritation: Category 2A (H319)[\[1\]](#)
- Specific Target Organ Toxicity: Single Exposure (Respiratory Irritation) (H335)[\[1\]](#)

Handling Protocols:

- PPE: Nitrile gloves and safety glasses are mandatory.[\[1\]](#)
- Storage: Store in a cool, dry place under nitrogen blanket. Tertiary alcohols are stable but can absorb moisture.[\[1\]](#)
- Spill: Absorb with inert material (vermiculite).[\[1\]](#) Do not flush into surface water.[\[1\]](#)

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- To cite this document: BenchChem. [Technical Guide: 4,7-Dimethyloctan-4-ol as a Chemical Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b008989/docs#technical-guide-4-7-dimethyloctan-4-ol-as-a-chemical-intermediate>]

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